

# Safety data sheet (MSDS) information for 1-(Chloromethoxy)propane

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## Compound of Interest

Compound Name: 1-(Chloromethoxy)propane

CAS No.: 3587-57-3

Cat. No.: B1366746

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## Technical Safety Profile: 1-(Chloromethoxy)propane

CAS No: 3587-57-3 Synonyms: Propyl chloromethyl ether; Chloromethyl propyl ether Class:

-Haloether / Alkylating Agent<sup>[1]</sup>

### Executive Summary & Hazard Architecture

Warning: **1-(Chloromethoxy)propane** is a structural analog to Chloromethyl Methyl Ether (CMME) and Bis(chloromethyl) ether (BCME), both known human carcinogens. While specific regulatory listings for the propyl variant may lag behind its methyl counterparts, it must be handled as a high-potency alkylating agent and probable carcinogen.

This compound is not a standard solvent; it is a reactive electrophile. Its primary utility—introducing the chloromethyl group—is inextricably linked to its toxicity. The mechanism of action involves the spontaneous generation of a resonance-stabilized oxocarbenium ion, which alkylates nucleophilic centers in DNA (specifically the N7 position of guanine).

Core Hazards:

- Flammability: Flash point of 25°C (Highly Flammable).

- Reactivity: Hydrolyzes rapidly in moist air to form Hydrogen Chloride (HCl), Formaldehyde, and 1-Propanol.
- Toxicity: Acute toxicity via inhalation/dermal routes; high potential for mutagenicity.[2]

## Physicochemical Characterization

Precise physical data is critical for designing containment protocols. The low flash point necessitates static-dissipative grounding during all transfers.

Property	Value	Operational Implication
	C	
Molecular Formula	H	
	ClO	
Molecular Weight	108.57 g/mol	
Boiling Point	94°C (at 760 mmHg)	Moderate volatility; significant vapor generation at RT.[1][3]
Density	0.966 g/mL	Slightly less dense than water; phase separation behavior.
Flash Point	25°C (Closed Cup)	H225: Keep away from heat/sparks. Ground all glassware.
Vapor Pressure	~55 mmHg (at 25°C)	High vapor concentration in headspace; requires active ventilation.
Solubility	Reacts/Decomposes	Do not use aqueous extraction until fully quenched.

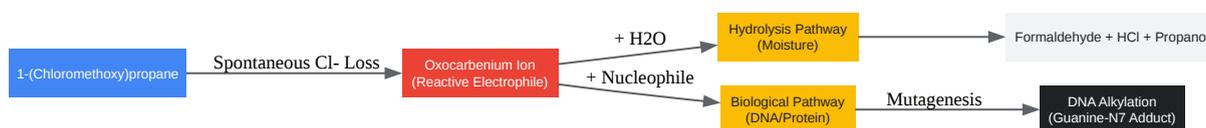
## Toxicology: Mechanism of Action

To understand the safety requirements, one must understand the molecular pathology. **1-(Chloromethoxy)propane** acts via an S

1-like mechanism. In the presence of water or biological nucleophiles, the chlorine acts as a leaving group, facilitated by the lone pair on the oxygen atom.

## Mechanistic Pathway Diagram

The following diagram illustrates the dual fate of the molecule: hydrolysis (environmental breakdown) vs. alkylation (biological damage).



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Figure 1: The reactive oxocarbenium intermediate drives both the carcinogenic potential (alkylation) and the decomposition hazard (HCl generation).

## Operational Safety: A Self-Validating System

Safety is not a checklist; it is a system of redundant barriers. For

-haloethers, the protocol must validate containment before and during use.

### 4.1 Engineering Controls

- Primary Containment: All transfers must occur within a certified chemical fume hood (face velocity > 100 fpm) or a glovebox under inert atmosphere (N<sub>2</sub> or Ar).
- Vapor Management: Do not rely on rotary evaporation exhaust alone. Use a liquid nitrogen trap to condense volatiles before they reach the vacuum pump oil, preventing pump corrosion and exhaust re-emission.

### 4.2 The "Double-Barrier" Transfer Protocol

Never pour this reagent. Use positive pressure transfer or gas-tight syringes.

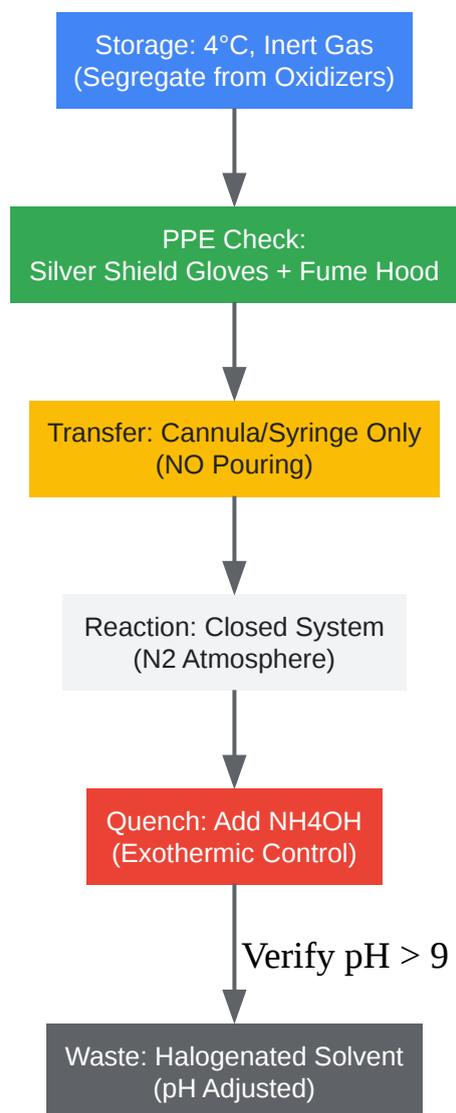
- Pre-Validation: Check glove integrity (nitrile is insufficient for prolonged contact; use Silver Shield® or double-glove with thick neoprene over nitrile).
- Cannula Transfer: For volumes > 10 mL, use a double-ended needle (cannula) under positive nitrogen pressure.
- Syringe Transfer: For volumes < 10 mL, use a gas-tight glass syringe with a Luer-lock tip. Plastic syringes may swell or dissolve.

### 4.3 Quenching & Waste (The End-Point Validation)

The reaction mixture is not "safe" until the alkylating power is destroyed.

- Quench Agent: Concentrated Aqueous Ammonia (NH<sub>3</sub>·aq.) or Ammonium Chloride (sat. aq.).
- Mechanism: Ammonia acts as a sacrificial nucleophile, converting the alkylating agent into a non-toxic amine or accelerating hydrolysis while neutralizing the generated HCl.
- Validation: Test the pH of the aqueous layer. It must remain basic (pH > 9) to ensure the HCl byproduct is neutralized and the hydrolysis equilibrium is driven to completion.

### Operational Workflow Diagram



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Figure 2: Operational workflow emphasizing the critical control points (PPE and Quench Validation).

## Emergency Response Protocols

### 5.1 Spill Management

Do not attempt to wipe up a spill with paper towels. This increases surface area and vapor generation.

- Evacuate: Clear the immediate area.

- Isolate: Close the fume hood sash.
- Neutralize: If safe to approach (wearing full PPE including respirator), cover the spill with a 1:1 mixture of soda ash and sand, or a commercial solvent absorbent.
- Hydrolysis: Carefully mist the absorbent with dilute aqueous ammonia to initiate hydrolysis/neutralization in situ before collection.

## 5.2 First Aid

- Inhalation: Move to fresh air immediately. The delayed onset of pulmonary edema is a risk with HCl-generating agents. Medical observation for 24 hours is recommended.
- Skin Contact: Wash with soap and water for 15 minutes. Do not use alcohol (this may increase skin permeability).
- Eye Contact: Rinse for 15 minutes.[2] The hydrolysis product (HCl) causes immediate corneal damage.

## References

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